

Application of Vinylcyclohexene in the Production of Flame Retardants

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Compound of Interest

Compound Name: **Vinylcyclohexene**

Cat. No.: **B1617736**

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the utilization of **vinylcyclohexene** as a precursor in the synthesis of flame retardants. The information is intended for researchers and professionals in materials science and chemical synthesis.

Introduction

Vinylcyclohexene, primarily **4-vinylcyclohexene**, is a versatile chemical intermediate. Its reactive vinyl group and cyclohexene ring allow for a variety of chemical modifications, making it a suitable starting material for the synthesis of flame retardant molecules. These flame retardants can be incorporated into various polymer matrices to enhance their resistance to fire. The primary routes for converting **vinylcyclohexene** into effective flame retardants involve halogenation, particularly bromination, and phosphorylation.

Data Presentation

The efficacy of flame retardants is commonly evaluated using standard tests such as the Limiting Oxygen Index (LOI) and the UL 94 vertical burn test. The following table summarizes representative quantitative data for a hypothetical brominated **vinylcyclohexene**-derived flame retardant, Tetrabromovinylcyclohexane (TBVCH), when incorporated into an epoxy resin matrix. This data is illustrative for a compound of this class.

Flame Retardant Additive	Polymer Matrix	Additive Loading (wt%)	LOI (%)	UL 94 Rating
None	Epoxy Resin	0	22	Fails
TBVCH (Hypothetical)	Epoxy Resin	10	28	V-1
TBVCH (Hypothetical)	Epoxy Resin	15	32	V-0
TBVCH (Hypothetical)	Epoxy Resin	20	35	V-0

Experimental Protocols

1. Synthesis of Tetrabromovinylcyclohexane (TBVCH) from 4-Vinylcyclohexene

This protocol describes a plausible method for the bromination of **4-vinylcyclohexene**.

Materials:

- **4-Vinylcyclohexene** (99% purity)
- Bromine (Br_2)
- Dichloromethane (CH_2Cl_2) (anhydrous)
- Sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$) solution (5% w/v)
- Saturated sodium bicarbonate (NaHCO_3) solution
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask with a magnetic stirrer
- Dropping funnel
- Ice bath

- Separatory funnel
- Rotary evaporator

Procedure:

- In a 250 mL three-necked round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve 10.8 g (0.1 mol) of **4-vinylcyclohexene** in 100 mL of anhydrous dichloromethane.
- Cool the flask in an ice bath to 0-5 °C.
- Slowly add 32.0 g (0.2 mol) of bromine, dissolved in 50 mL of dichloromethane, to the stirred solution via the dropping funnel over a period of 1-2 hours. Maintain the temperature below 10 °C throughout the addition.
- After the addition is complete, allow the reaction mixture to stir at room temperature for an additional 2 hours. The disappearance of the bromine's reddish-brown color indicates the reaction's completion.
- Transfer the reaction mixture to a separatory funnel and wash sequentially with 50 mL of 5% sodium thiosulfate solution (to remove unreacted bromine), 50 mL of saturated sodium bicarbonate solution, and 50 mL of deionized water.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and remove the solvent using a rotary evaporator to yield the crude product.
- The crude product can be further purified by recrystallization from a suitable solvent system (e.g., ethanol/water) to obtain pure tetrabromovinylcyclohexane.

2. Formulation of Flame-Retardant Epoxy Resin**Materials:**

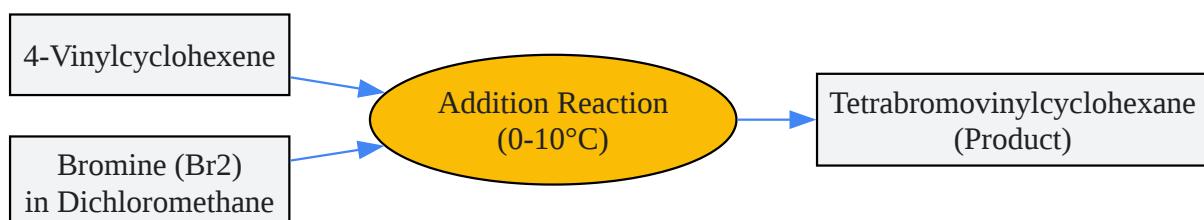
- Diglycidyl ether of bisphenol A (DGEBA) epoxy resin

- Tetrabromovinylcyclohexane (TBVCH)
- Curing agent (e.g., 4,4'-diaminodiphenylmethane - DDM)
- Mechanical stirrer
- Molds for sample preparation
- Oven

Procedure:

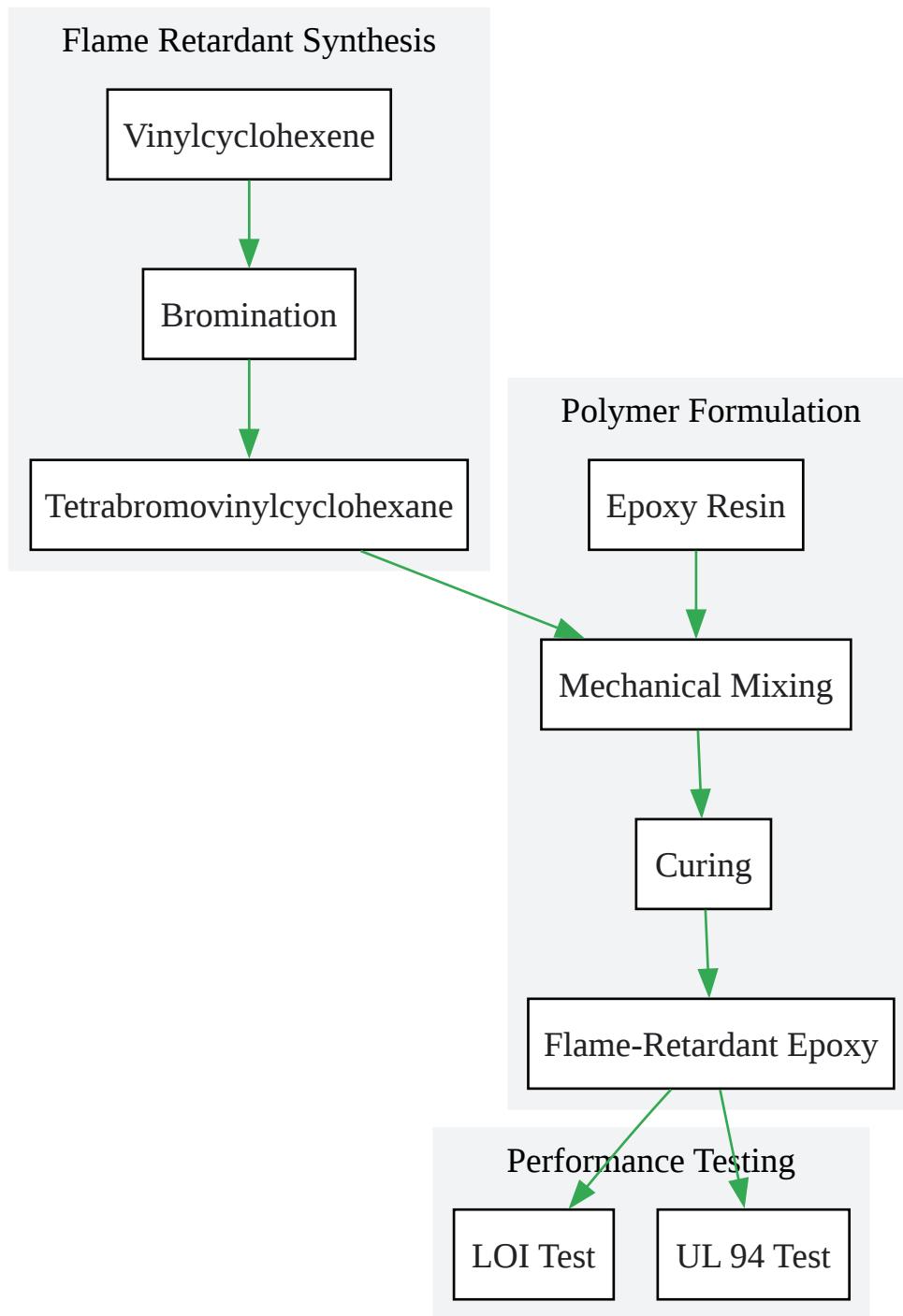
- Preheat the DGEBA epoxy resin to 80°C to reduce its viscosity.
- Add the desired amount of TBVCH (e.g., 10, 15, or 20 wt%) to the preheated epoxy resin.
- Mechanically stir the mixture at 80°C for 30 minutes to ensure homogeneous dispersion of the flame retardant.
- Add the stoichiometric amount of the curing agent (DDM) to the mixture and continue stirring for another 15 minutes until a uniform blend is achieved.
- Pour the resulting formulation into preheated molds.
- Cure the samples in an oven according to the recommended curing cycle for the specific epoxy resin and curing agent (e.g., 2 hours at 120°C followed by 1 hour at 150°C).
- Allow the samples to cool down to room temperature before demolding and testing.

Visualizations



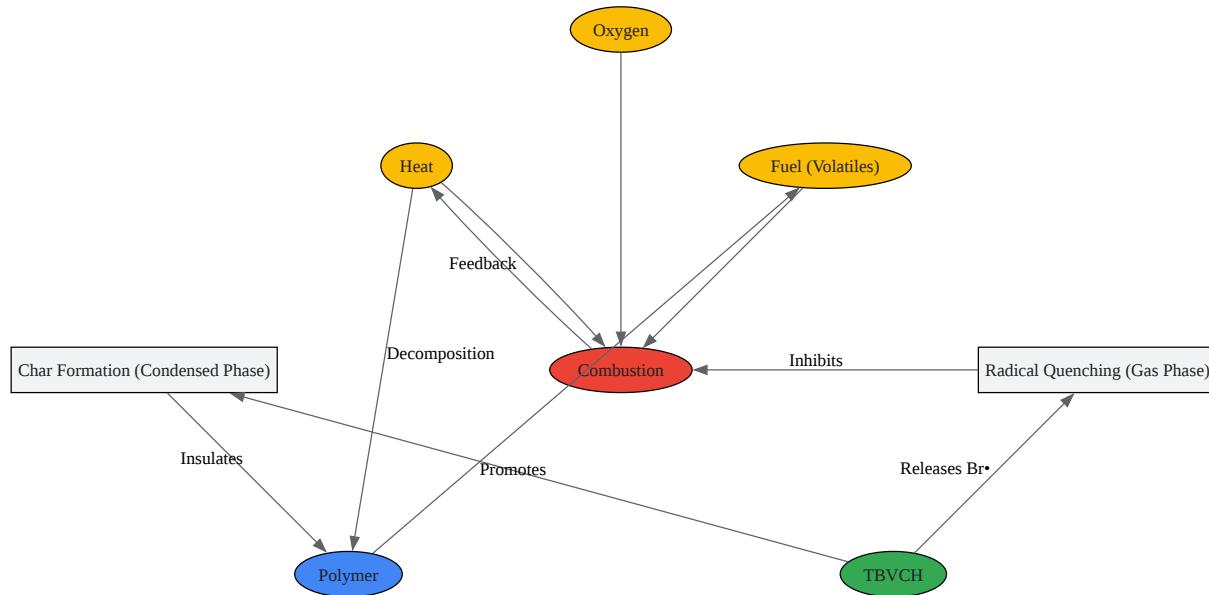
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Caption: Synthesis of Tetrabromovinylcyclohexane.



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Caption: Experimental Workflow.



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Caption: Flame Retardancy Mechanism.

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